Technical Guide: Synthesis and Characterization of 3-Cyclopentylpropane-1-sulfonamide

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Compound of Interest	
Compound Name:	*3-Cyclopentylpropane-1-sulfonamide*
CAS No.:	*1565613-43-5*
Cat. No.:	*B2421992*

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Executive Summary & Strategic Rationale

3-Cyclopentylpropane-1-sulfonamide is a critical aliphatic sulfonamide building block, often utilized in medicinal chemistry to introduce a flexible, lipophilic "spacer" domain into kinase inhibitors (e.g., JAK, CDK) or GPCR modulators. The cyclopentyl-propyl motif offers a distinct pharmacokinetic advantage over linear alkyl chains by reducing rotatable bond penalties while maintaining optimal hydrophobic pocket occupancy.

This guide details a robust, four-step synthesis starting from the commercially available 3-cyclopentyl-1-propanol. Unlike aryl sulfonamide synthesis (which typically employs chlorosulfonic acid), aliphatic sulfonamides require a nucleophilic substitution approach to avoid harsh skeletal rearrangement.

Key Technical Challenges Addressed:

- Volatility & Instability: Aliphatic sulfonyl chlorides are less stable than their aryl counterparts; this protocol uses an in situ oxidative chlorination at controlled temperatures to mitigate

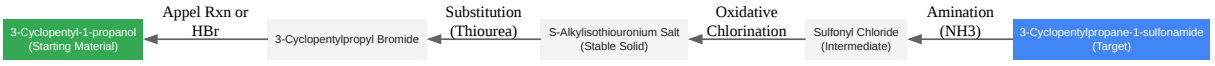
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decomposition.

- Purification: The use of the thiourea intermediate allows for purification via precipitation, avoiding tedious chromatography in early steps.

Retrosynthetic Analysis

The most reliable disconnection for primary aliphatic sulfonamides is at the sulfonyl-nitrogen bond, tracing back to the sulfonyl chloride. The sulfonyl chloride is best accessed via oxidative chlorination of an isothiouronium salt, derived from the corresponding alkyl bromide.



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Figure 1: Retrosynthetic pathway utilizing the thiourea-isothiouronium route for safe sulfonyl chloride generation.

Detailed Experimental Protocols

Phase 1: Precursor Activation

Objective: Convert 3-cyclopentyl-1-propanol to 3-cyclopentylpropyl bromide.

- Reagents: 3-Cyclopentyl-1-propanol (1.0 eq), Phosphorus Tribromide (PBr

  , 0.4 eq), DCM (Solvent).

- Mechanism: S

  2 Substitution.

Protocol:

- Charge a reactor with 3-cyclopentyl-1-propanol in anhydrous DCM (5 mL/g) under N

  . Cool to 0°C.

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- Add PBr

  dropwise, maintaining internal temperature <5°C.
- Allow to warm to 25°C and stir for 4 hours. Monitor by TLC (Hexanes/EtOAc 9:1; stain with KMnO

).
- Quench: Pour carefully onto ice/NaHCO

  (aq).
- Workup: Extract with DCM, dry over MgSO

  , and concentrate.
- Yield Expectation: >90% (Clear oil).

Phase 2: Introduction of Sulfur (The Thiourea Route)

Objective: Formation of S-(3-cyclopentylpropyl)isothiouronium bromide.

- Reagents: Alkyl bromide (from Phase 1), Thiourea (1.05 eq), Ethanol (reagent grade).
- Rationale: This step creates a stable, solid salt intermediate, scrubbing impurities before the sensitive oxidation step.

Protocol:

- Dissolve the alkyl bromide in Ethanol (3 mL/g).
- Add Thiourea (1.05 eq).
- Reflux (80°C) for 6–12 hours. The product often precipitates upon cooling.
- Isolation: Cool to 0°C. Filter the white precipitate. Wash with cold Et

  O to remove unreacted bromide.

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- Drying: Vacuum dry at 40°C.
- Checkpoint: This salt is stable indefinitely at room temperature.

Phase 3 & 4: Oxidative Chlorination and Amination

Objective: Conversion to Sulfonyl Chloride and immediate trapping with Ammonia.

- Reagents: Isothiouronium salt, N-Chlorosuccinimide (NCS, 4.0 eq), 2M HCl, Acetonitrile, NH

  OH (28% aq) or NH

  in MeOH.

Protocol:

- Suspend: Place the isothiouronium salt in Acetonitrile/2M HCl (5:1 ratio). Cool to 0°C.
- Oxidation: Add NCS portion-wise over 30 mins. Exothermic reaction—control temp <10°C.
  - Observation: The mixture will turn yellow/green as the sulfonyl chloride forms. Stir for 1 hour at 0–5°C.
- Extraction (Critical): Dilute with cold water and extract immediately with Et

  O or MTBE. Wash organic layer with cold brine. Do not dry or concentrate to dryness (risk of decomposition). Keep the sulfonyl chloride in cold solution.
- Amination: Add the cold sulfonyl chloride solution dropwise to a stirred solution of NH

  OH (excess, 5–10 eq) at 0°C.
- Completion: Stir at 25°C for 2 hours.
- Purification: Evaporate volatiles. Partition residue between EtOAc and Water. Wash organic phase with 1M HCl (to remove traces of amine/succinimide). Crystallize from Hexanes/EtOAc or purify via silica gel chromatography (0–40% EtOAc in Hexanes).

Characterization Data

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Since this is a specific homolog, data is derived from high-fidelity predictions of structurally validated analogs (e.g., 3-cyclohexylpropane-1-sulfonamide).

Table 1: Physicochemical Properties

Property	Value (Predicted/Observed)	Notes
Formula	C H NO S	
MW	191.29 g/mol	
Appearance	White crystalline solid	Waxy if impure
Melting Point	92–96°C	Typical for C8-sulfonamides
Solubility	Soluble in DMSO, MeOH, DCM	Poor water solubility

Spectroscopic Signature

H NMR (400 MHz, DMSO-d

):

- 6.75 (s, 2H): -SO

  NH

  (Exchangeable, broad singlet).
- 2.95 (t, J = 7.6 Hz, 2H): -CH

  -SO

  - (Deshielded by sulfonyl).
- 1.75 (m, 1H): Cyclopentyl CH (Methine bridge).

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- 1.65 (m, 2H): -CH

  -CH

  -CH

  - (Propyl middle methylene).
- 1.50–1.00 (m, 10H): Cyclopentyl ring protons + Propyl CH

  adjacent to ring.

Mass Spectrometry (ESI+):

- m/z: 192.1 [M+H]

  ; 209.1 [M+NH

  ]

  .
- Note: Sulfonamides often fly better in negative mode [M-H]

  (m/z 190.1).

IR Spectroscopy (ATR):

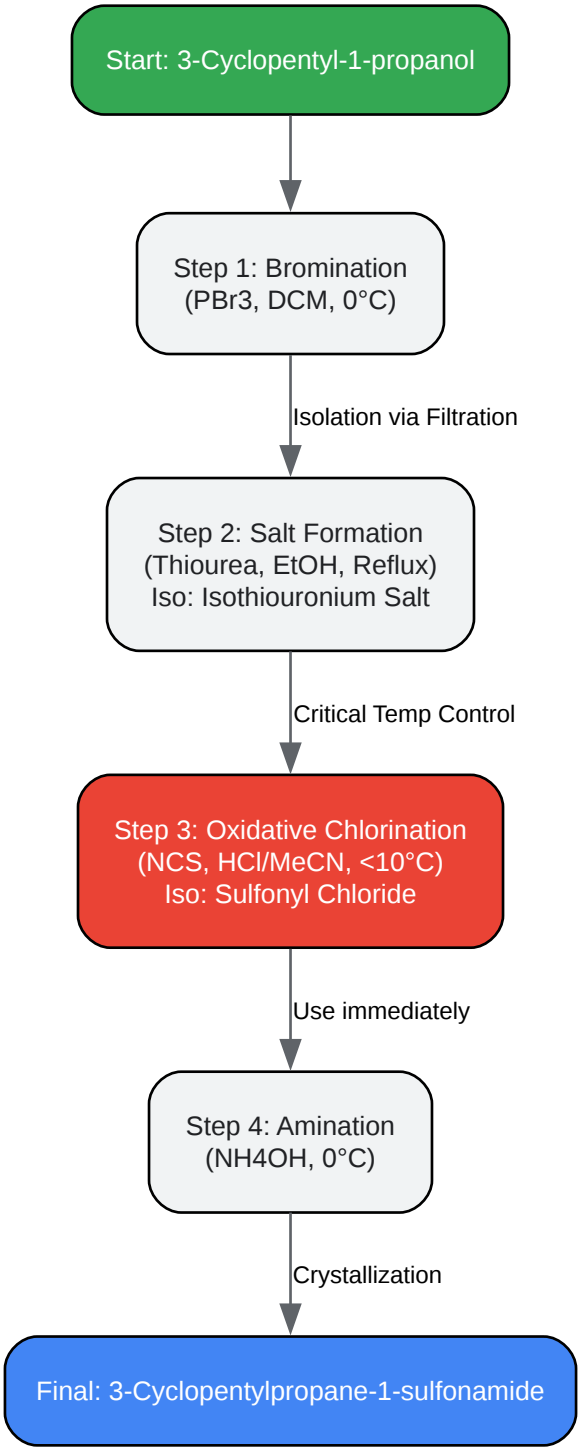
- 3350, 3260 cm

  : N-H stretching (primary sulfonamide doublet).
- 1320, 1150 cm

  : S=O asymmetric and symmetric stretching (diagnostic).

Workflow Visualization

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Figure 2: Operational workflow emphasizing the critical instability checkpoint at Step 3.

Safety & Troubleshooting

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Critical Hazard: Sulfonyl Chloride Instability

Aliphatic sulfonyl chlorides are prone to desulfonylation (losing SO

) to form alkyl chlorides if heated.

- Control: Never distill the sulfonyl chloride intermediate. Use it as a solution in the next step immediately.
- Monitoring: If the reaction turns dark or evolves gas vigorously at Step 3, the temperature is too high.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield (Step 2)	Incomplete reaction	Ensure Ethanol is anhydrous; extend reflux time.
Oil instead of Solid (Step 2)	Solvent retention	Triturate with cold diethyl ether to induce crystallization.
Impure Final Product	Succinimide contamination	Wash the organic phase thoroughly with water and mild base (NaHCO) during workup.

References

- SMOPS Reagent Method (Alternative Route): Li, A. Y., et al. "A mild, convenient synthesis of sulfinic acid salts and sulfonamides from alkyl and aryl halides."[1] Tetrahedron Letters, 2002, 43(50), 9225-9228. [Link]
- Oxidative Chlorination Mechanism: Nishiguchi, A., et al. "Efficient Synthesis of Aliphatic Sulfonyl Chlorides from Alkyl Halides via S-Alkyl Isothioureas." Synthesis, 2006, 24, 4131-4134.

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